

# Toxicological Profile of 4-Heptylphenol: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 4-Heptylphenol

Cat. No.: B162531

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Disclaimer: Limited direct toxicological data is available for **4-Heptylphenol**. This guide summarizes the existing information and incorporates data from structurally related and well-studied alkylphenols, such as 4-octylphenol and 4-nonylphenol, to provide a comprehensive overview of the potential toxicological profile. All data derived from surrogate compounds are explicitly identified.

## Executive Summary

**4-Heptylphenol** is an alkylphenol that, based on available data and the toxicological profiles of related compounds, is classified as harmful if swallowed, a skin and eye irritant, and very toxic to aquatic life with long-lasting effects.<sup>[1][2]</sup> It is recognized as an endocrine-disrupting chemical, primarily due to its ability to interact with estrogen receptors.<sup>[1]</sup> While specific quantitative toxicity values for **4-Heptylphenol** are not extensively documented in publicly available literature, this guide provides a detailed examination of its known properties and infers its potential toxicological endpoints by drawing comparisons with other C4-C9 alkylphenols.

## Chemical and Physical Properties

Property	Value	Source
CAS Number	1987-50-4	[1]
Molecular Formula	C <sub>13</sub> H <sub>20</sub> O	[1]
Molecular Weight	192.30 g/mol	
Appearance	Colorless to pale yellow liquid or solid	[2]
Water Solubility	11.11 mg/L at 25°C	[2]
Log P (octanol/water)	5.13 (estimated)	[3]

## Toxicological Data

### Acute Toxicity

Specific experimental LD50 values for **4-Heptylphenol** are not readily available. However, an Acute Toxicity Estimate (ATE) for oral exposure is reported.

Endpoint	Value	Species	Route	Source
LD50 (ATE)	500 mg/kg	Not specified	Oral	

The GHS classification of "Acute Toxicity 4 (Oral)" suggests a potential LD50 value in the range of 300 to 2000 mg/kg.[1]

### Skin and Eye Irritation

**4-Heptylphenol** is classified as a skin and eye irritant.[1][2]

### Repeated Dose Toxicity

No specific repeated dose toxicity studies (sub-acute, sub-chronic, or chronic) for **4-Heptylphenol** were identified. For related alkylphenols, such as 4-tert-octylphenol, repeated dose studies in rodents have identified effects on the liver, kidney, and reproductive organs.

### Developmental and Reproductive Toxicity (DART)

Direct DART studies on **4-Heptylphenol** are not available. However, as an endocrine disruptor, it is presumed to have the potential to interfere with reproductive and developmental processes. Studies on other alkylphenols, like 4-nonylphenol and 4-tert-octylphenol, have demonstrated adverse effects on the reproductive systems of fish and mammals.[4]

## Genotoxicity and Carcinogenicity

No specific genotoxicity or carcinogenicity studies for **4-Heptylphenol** were found in the reviewed literature. There is no harmonized classification for carcinogenicity or mutagenicity for **4-heptylphenol** from ECHA.[5]

## Ecotoxicological Data

**4-Heptylphenol** is classified as very toxic to aquatic life with long-lasting effects (Aquatic Acute 1, Aquatic Chronic 1).[1] While specific LC50/EC50 values for **4-Heptylphenol** are not consistently reported, data for related alkylphenols indicate high toxicity to aquatic organisms.

Surrogate Data for Alkylphenols (4-Nonylphenol and 4-Octylphenol):[4]

Species	Endpoint	Value (µg/L)
Fish	Acute LC50	17 - 3,000
Invertebrates	Acute EC50	20 - 3,000
Algae	Acute EC50	27 - 2,500
Fish	Chronic NOEC	as low as 6
Invertebrates	Chronic NOEC	as low as 3.7

## Endocrine Disruption

**4-Heptylphenol** is listed as an endocrine-disrupting chemical.[1] The primary mechanism of endocrine disruption for alkylphenols is their ability to mimic the natural hormone 17β-estradiol and bind to estrogen receptors (ERs), primarily ERα and ERβ. This interaction can trigger estrogenic responses and disrupt normal endocrine signaling. Some alkylphenols have also been shown to exhibit anti-androgenic activity and interfere with steroidogenesis.

## Estrogenic Activity

In vitro studies on a range of alkylphenols have demonstrated their ability to bind to estrogen receptors and induce estrogen-responsive gene expression and cell proliferation.<sup>[6]</sup> The estrogenic potency of alkylphenols generally increases with the length of the alkyl chain up to a certain point.

## Anti-Androgenic Activity

Some studies on alkylphenols, such as 4-octylphenol and 4-nonylphenol, have indicated potential anti-androgenic activity, where they can inhibit the action of androgens.<sup>[7][8]</sup>

## Effects on Steroidogenesis

Alkylphenols have been shown to interfere with the synthesis of steroid hormones (steroidogenesis). For example, studies on 4-tert-octylphenol have demonstrated inhibition of testosterone production in testicular cells.<sup>[9][10]</sup>

## Signaling Pathways and Mechanisms of Action

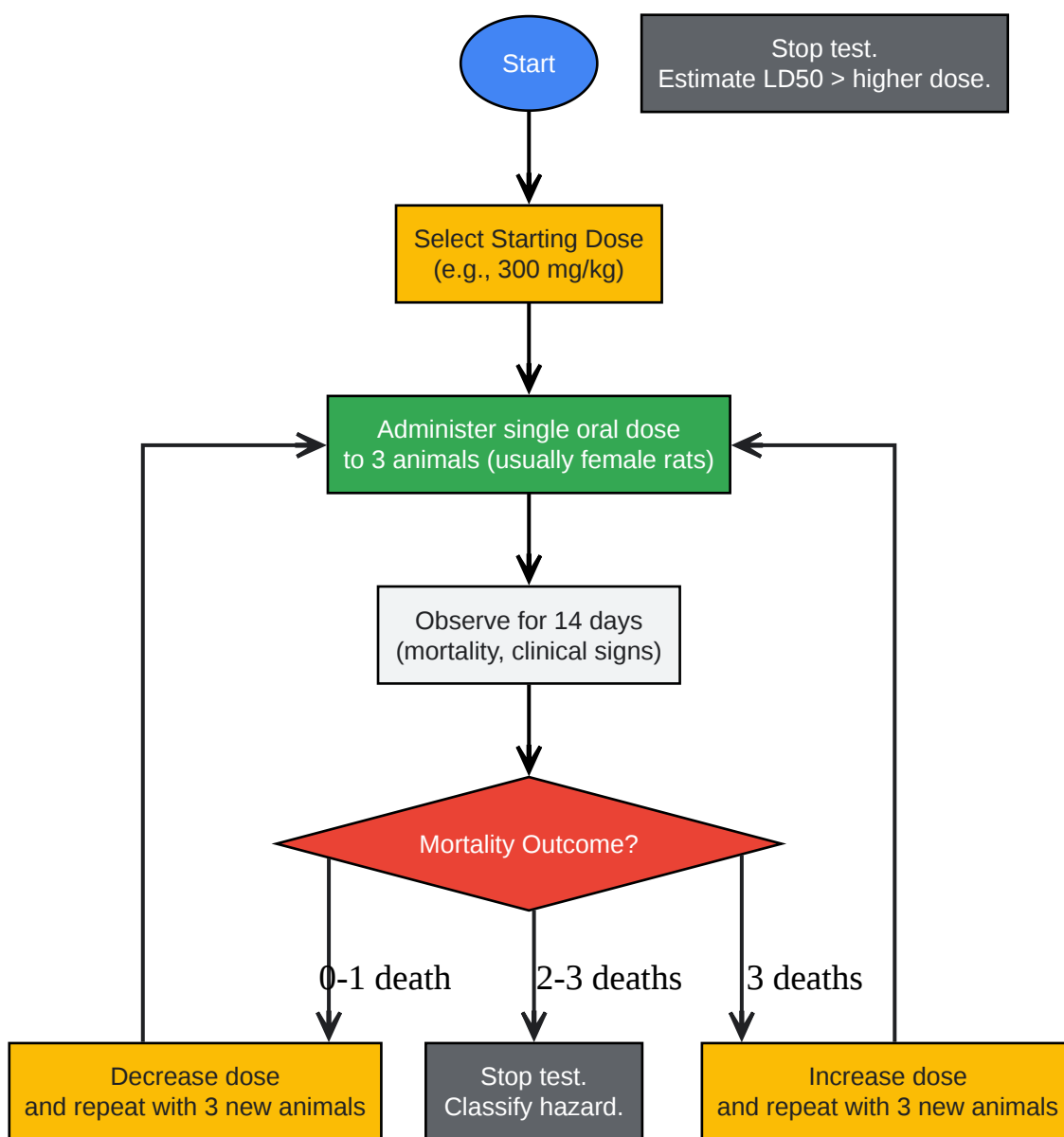
The primary signaling pathway affected by **4-Heptylphenol**, as with other estrogenic alkylphenols, is the estrogen receptor signaling pathway.

Figure 1: Estrogen Receptor Signaling Pathway for **4-Heptylphenol**.

## Experimental Protocols

Detailed experimental protocols for toxicological studies specifically on **4-Heptylphenol** are not publicly available. However, standardized OECD guidelines are typically followed for the toxicological evaluation of chemicals. Below are generalized workflows based on these guidelines that would be applicable for assessing the toxicity of **4-Heptylphenol**.

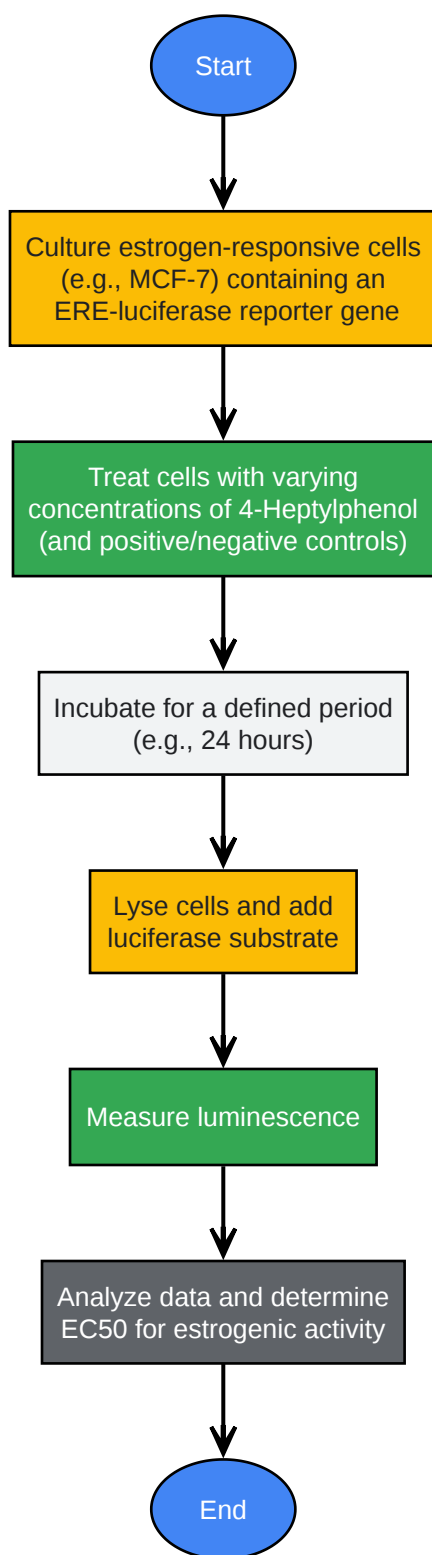
## Acute Oral Toxicity (Following OECD Guideline 423)



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Figure 2: Workflow for Acute Oral Toxicity Testing.

## In Vitro Estrogen Receptor Transcriptional Activation Assay (e.g., using MCF-7 cells)



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Figure 3: In Vitro Estrogen Receptor Activation Assay Workflow.

## Conclusion

**4-Heptylphenol** is a compound of toxicological concern due to its irritant properties, aquatic toxicity, and, most notably, its endocrine-disrupting potential. While a significant data gap exists for specific quantitative toxicological endpoints for **4-Heptylphenol**, the available information and data from structurally similar alkylphenols strongly suggest a risk profile that warrants careful handling and risk management. Further research is needed to definitively characterize the complete toxicological profile of **4-Heptylphenol**, including its potential for chronic toxicity, carcinogenicity, and specific effects on reproductive and developmental health. Researchers and drug development professionals should consider the potential for estrogenic and other endocrine-disrupting effects when working with this compound.

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- To cite this document: BenchChem. [Toxicological Profile of 4-Heptylphenol: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b162531#toxicological-profile-of-4-heptylphenol]

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